

4-Nitroaniline: A Comprehensive Technical Guide to Safety, Handling, and Hazards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitroaniline

Cat. No.: B120555

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information, handling procedures, and hazard details for **4-Nitroaniline** (CAS No. 100-01-6), a key intermediate in various industrial applications, including the synthesis of dyes, antioxidants, pharmaceuticals, and corrosion inhibitors.^[1] Due to its toxicity, a thorough understanding of its properties and associated risks is imperative for safe laboratory and industrial practices.

Chemical and Physical Properties

4-Nitroaniline is a yellow, crystalline solid with a faint, ammonia-like odor.^{[2][3]} It is crucial to understand its physical and chemical properties to ensure safe handling and storage.

Property	Value	Source
Molecular Formula	C ₆ H ₆ N ₂ O ₂	[4] [5]
Molar Mass	138.12 g/mol	[4] [6]
Appearance	Yellow crystalline powder or flakes	[2] [3]
Odor	Faint, ammonia-like	[1] [2] [3]
Melting Point	146-149 °C (295-300 °F)	[1]
Boiling Point	332 °C (630 °F)	[1]
Flash Point	199 °C (390 °F) (Closed Cup)	[1] [6]
Density	1.437 g/mL	[1]
Solubility	Very slightly soluble in cold water. [6] Soluble in ethanol, ether, and methanol.	
Vapor Density	4.77 (Air = 1)	[6]

Hazard Identification and Classification

4-Nitroaniline is classified as a hazardous substance with significant health risks. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding these dangers.

GHS Classification:[\[7\]](#)[\[8\]](#)

- Acute Toxicity, Oral (Category 3)[\[7\]](#)[\[8\]](#)
- Acute Toxicity, Dermal (Category 3)[\[7\]](#)[\[8\]](#)
- Acute Toxicity, Inhalation (Category 3)[\[7\]](#)[\[8\]](#)
- Specific Target Organ Toxicity - Repeated Exposure (Category 2)[\[7\]](#)[\[8\]](#)
- Hazardous to the aquatic environment, long-term hazard (Category 3)[\[7\]](#)[\[9\]](#)

Signal Word: Danger[7][9]

Hazard Pictograms:

- GHS06: Skull and Crossbones (Toxic)[9]
- GHS08: Health Hazard[9]

Hazard Statements:[7][9]

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[7]
- H373: May cause damage to organs through prolonged or repeated exposure.[7][9]
- H412: Harmful to aquatic life with long lasting effects.[7][9]

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheet and includes recommendations for prevention, response, storage, and disposal.[7][10]

Toxicological Data

Exposure to **4-Nitroaniline** can lead to severe health effects. Absorption through the skin, inhalation, or ingestion can cause the formation of methemoglobin, leading to cyanosis (bluish discoloration of the skin), headache, dizziness, nausea, and unconsciousness.[7][8][11] The onset of symptoms may be delayed.[7][8] Prolonged or repeated exposure may cause liver damage.[3][12]

Toxicity Metric	Value	Species	Route	Source
LD50	750 mg/kg	Rat	Oral	[1][6][7]
LD50	450 mg/kg	Guinea pig	Oral	[1][6]
LD50	810 mg/kg	Mouse	Oral	[1][6]
LD50	> 500 mg/kg	Guinea pig	Dermal	[7]
LC50	47.48 ppm (4h)	Rat	Inhalation	[9]

Experimental Protocols

Detailed experimental protocols for determining the toxicological and physical hazards of chemicals like **4-Nitroaniline** are established by international organizations such as the Organisation for Economic Co-operation and Development (OECD). Researchers should refer to the relevant OECD Guidelines for the Testing of Chemicals for methodologies on:

- Acute Oral Toxicity: OECD Test Guideline 423
- Acute Dermal Toxicity: OECD Test Guideline 402
- Acute Inhalation Toxicity: OECD Test Guideline 403
- Flash Point: OECD Test Guideline 102

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure to **4-Nitroaniline**.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Avoid the formation of dust and aerosols.[\[7\]](#)
- Do not eat, drink, or smoke when using this product.[\[9\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[\[7\]](#)
- Store locked up.[\[7\]](#)[\[9\]](#)

- Keep away from incompatible materials such as strong acids, strong oxidizing agents, and strong reducing agents.[7]
- The substance is moisture-sensitive and may also be sensitive to prolonged exposure to air and light.[2][3]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **4-Nitroaniline**.

- Eye/Face Protection: Use safety glasses with side-shields or a face shield. Equipment should be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[7][8]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[6] Gloves must be inspected before use and disposed of properly after.[7][8]
- Respiratory Protection: If engineering controls are insufficient, use a NIOSH-approved respirator.[6][8]

First Aid Measures

In case of exposure, immediate medical attention is required.

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[7]
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[7]
- Eye Contact: Flush eyes with water as a precaution.[9]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician immediately.[7]

Accidental Release and Disposal

Accidental Release:

- Evacuate personnel to a safe area.[7]
- Wear appropriate personal protective equipment.[7]
- Avoid dust formation.[7]
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[7]
- Sweep up and shovel the material. Keep in suitable, closed containers for disposal.[7]

Disposal:

- Dispose of contents/container to an approved waste disposal plant.[7]
- Disposal should be in accordance with licensed collector's sorting instructions.[9]

Fire and Explosion Hazards

4-Nitroaniline is combustible.[4]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Hazardous Combustion Products: Fire may produce toxic fumes of carbon oxides and nitrogen oxides (NOx).[4]
- Fire Fighting Procedures: Wear a self-contained breathing apparatus for firefighting if necessary.[7]

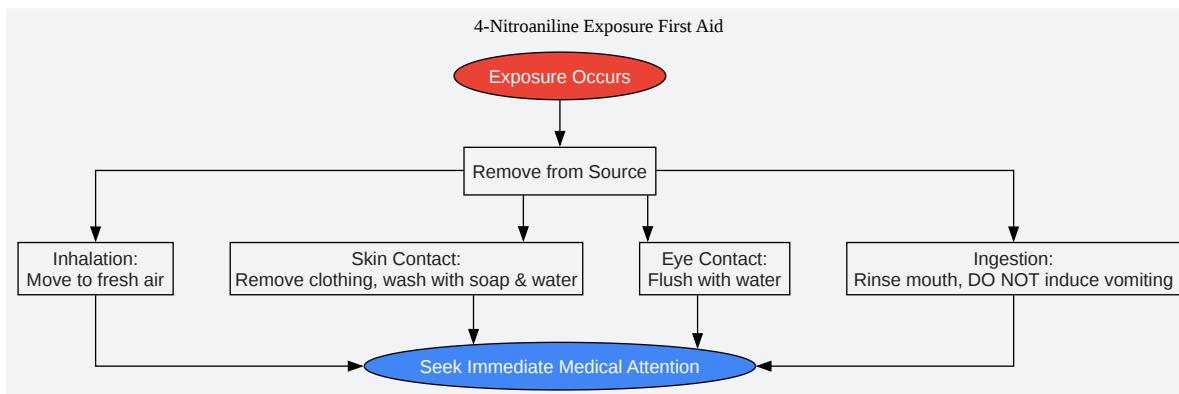
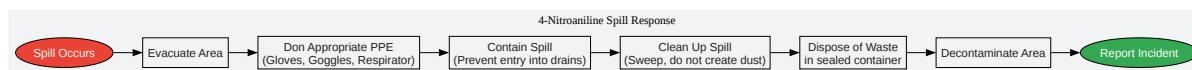
Reactivity and Stability

- Stability: Stable under recommended storage conditions.[7]
- Incompatible Materials: Strong acids, strong oxidizing agents, strong reducing agents, plastics, and rubber.[7] **4-Nitroaniline** may react vigorously with sulfuric acid at high temperatures and can form an explosive compound with sodium hydroxide under pressure. [12]

- Hazardous Decomposition Products: In the event of a fire, hazardous decomposition products such as carbon oxides and nitrogen oxides can be released.[7]

Visualizing Safety Protocols

To further enhance the understanding of safety procedures, the following diagrams illustrate key workflows.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Nitroaniline - Wikipedia [en.wikipedia.org]
- 2. 4-Nitroaniline | 100-01-6 [chemicalbook.com]
- 3. 4-Nitroaniline | 100-01-6 [amp.chemicalbook.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. 4-Nitroaniline CAS# 100-01-6 [gmall.chemnet.com]
- 6. home.miracosta.edu [home.miracosta.edu]
- 7. westliberty.edu [westliberty.edu]
- 8. utsi.edu [utsi.edu]
- 9. elementalmicroanalysis.com [elementalmicroanalysis.com]
- 10. lobachemie.com [lobachemie.com]
- 11. ICSC 0308 - 4-NITROANILINE [inchem.org]
- 12. 4-Nitroaniline CAS#: 100-01-6 [m.chemicalbook.com]
- To cite this document: BenchChem. [4-Nitroaniline: A Comprehensive Technical Guide to Safety, Handling, and Hazards]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b120555#4-nitroaniline-safety-handling-and-hazards>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com